

Benzyl 2-fluoro-4-morpholinobenzoate: A Technical Overview

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Compound of Interest

Compound Name: *Benzyl 2-fluoro-4-morpholinobenzoate*

Cat. No.: *B568059*

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For Researchers, Scientists, and Drug Development Professionals

This document provides a concise technical summary of the key physicochemical properties of **Benzyl 2-fluoro-4-morpholinobenzoate**, a compound of interest in contemporary chemical research and pharmaceutical development.

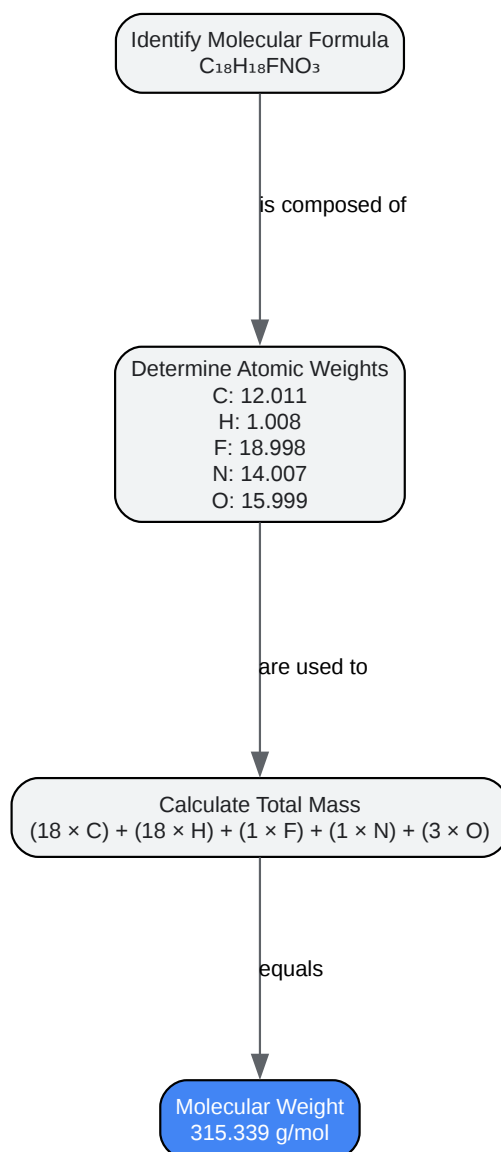
Physicochemical Data Summary

A critical parameter for any chemical entity is its molecular weight, which is fundamental for stoichiometric calculations in synthesis, analytical characterization, and formulation development. The properties of **Benzyl 2-fluoro-4-morpholinobenzoate** are detailed below.

Parameter	Value	Reference
Molecular Formula	C ₁₈ H ₁₈ FNO ₃	[1]
Molecular Weight	315.339 g/mol	[1]
CAS Number	1272756-24-7	[1][2]

Logical Relationship of Molecular Weight Determination

The molecular weight of a compound is a direct function of its elemental composition, as defined by its molecular formula. The process for determining the molecular weight of **Benzyl 2-fluoro-4-morpholinobenzoate** is outlined in the following diagram.



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Caption: Workflow for Molecular Weight Calculation.

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References

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